

UR-2922: Unidentified Research Compound

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Compound of Interest

Compound Name: UR-2922

Cat. No.: B15583485

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Following a comprehensive search of publicly available scientific literature and databases, no specific information has been found regarding a research compound designated as **UR-2922**. Variations in search queries, including "UR2922", "UR 2922", and "compound **UR-2922**", also failed to yield any relevant results.

This suggests that "**UR-2922**" may be an internal, unpublished compound designation, a code name for a yet-to-be-disclosed molecule, or a typographical error. Without any publicly accessible data, it is not possible to provide an in-depth technical guide, summarize quantitative data, detail experimental protocols, or create visualizations of its signaling pathways or experimental workflows as requested.

Contextual Search for Urotensin II Receptor Antagonists

Broader searches were conducted for novel antagonists of the urotensin-II receptor (UT receptor), also known as GPR14, a G protein-coupled receptor. Urotensin-II is recognized as the most potent vasoconstrictor in humans and its receptor is a target for various cardiovascular and renal diseases.^{[1][2]} This line of inquiry was pursued due to a tangentially related search result for a urotensin-II receptor antagonist, palosuran (ACT-058362).

This broader search revealed several named compounds that act as urotensin-II receptor antagonists, including:

- Palosuran (ACT-058362): A specific antagonist of the human UT receptor.

- RCI-0879 and RCI-0298: Potent, non-peptide small molecule antagonists of the UT receptor. [3]
- KR-36996: A novel and potent UT antagonist that inhibits smooth muscle proliferation.[4]
- GSK-1440115: A known potent UT antagonist.[4]
- SB-611812: A non-peptide antagonist highly selective for the UT receptor.[5]
- DS37001789: A structurally novel piperazine derivative that acts as a urotensin II receptor antagonist.[6]
- Urantide: A peptide antagonist of the urotensin II receptor.[7]

While the research on these compounds is extensive and provides valuable insights into the pharmacology of the urotensin system, there is no indication that any of these are synonymous with or related to "**UR-2922**".

Therefore, until information specifically identifying "**UR-2922**" becomes publicly available, the creation of a detailed technical guide on this compound is not feasible.

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References

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- 4. A Novel Urotensin II Receptor Antagonist, KR-36996 Inhibits Smooth Muscle Proliferation through ERK/ROS Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Potential Clinical Implications of the Urotensin II Receptor Antagonists [frontiersin.org]

- 6. A Novel and Highly Potent Urotensin II Receptor Antagonist Inhibits Urotensin II-Induced Pressure Response in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The urotensin II receptor antagonist, urantide, protects against atherosclerosis in rats - PMC [pmc.ncbi.nlm.nih.gov]
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